

In-Depth Technical Guide: Cyclohexanamine 2-(phosphonooxy)acrylate

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Compound of Interest

Compound Name:	Cyclohexanamine 2-(phosphonooxy)acrylate
Cat. No.:	B083823

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Core Synonyms and Identification

Cyclohexanamine 2-(phosphonooxy)acrylate, a crucial reagent in biochemical and pharmaceutical research, is known by a variety of synonyms. Its primary function is to serve as a stable, soluble source of the high-energy phosphate compound phosphoenolpyruvate (PEP). The compound is systematically identified by its CAS number: 10526-80-4.

This technical guide provides a comprehensive overview of its key synonyms, physicochemical properties, relevant experimental protocols, and its role in significant biological pathways.

Key Synonyms:

- Phospho(enol)pyruvic acid cyclohexylammonium salt[1][2]
- PEP-CHA[1][2]
- Phosphoenolpyruvic acid mono(cyclohexylammonium) salt[1][2]
- 2-(Phosphonooxy)acrylic acid, compound with cyclohexylamine (1:1)
- PEP CHX[1][2]

- PEP mono(cyclohexylamine) salt[1][2]
- Cyclohexylammonium 2-(phosphonooxy)acrylate

Physicochemical and Quantitative Data

A summary of the available quantitative data for **Cyclohexanamine 2-(phosphonooxy)acrylate** is presented below. This information is essential for its proper handling, storage, and use in experimental settings.

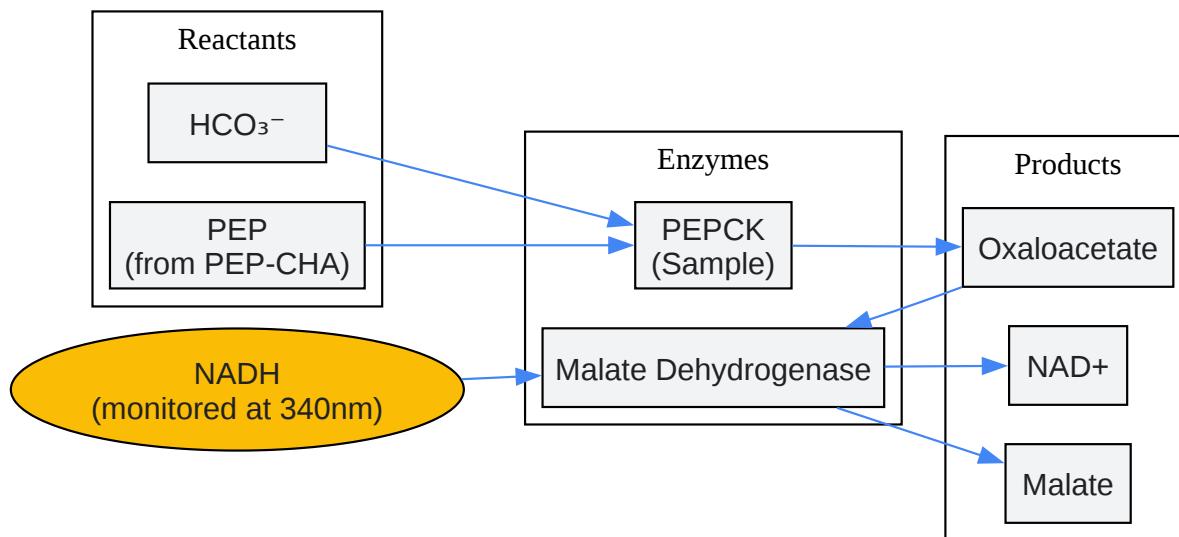
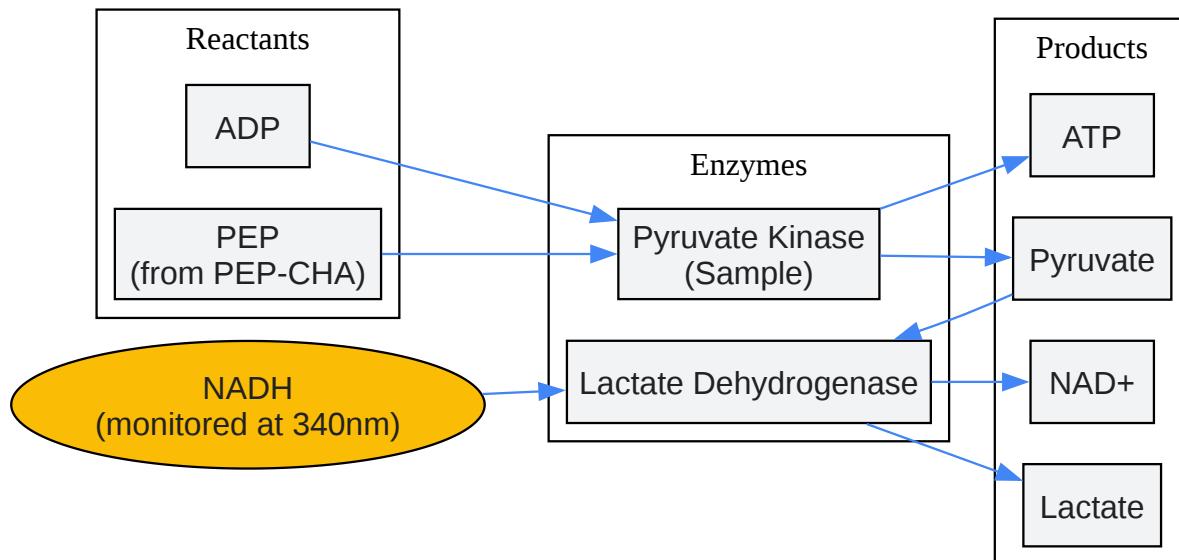
Property	Value	Source
CAS Number	10526-80-4	[1][2]
Molecular Formula	C ₉ H ₁₈ NO ₆ P	[1][3]
Molecular Weight	267.22 g/mol	[1][3]
Appearance	White to off-white crystalline powder	[4]
Melting Point	140°C	[5]
Solubility	DMSO (Slightly), Methanol (Slightly), Water (100 mg/mL for the tri(cyclohexylammonium) salt)	[5][6]
Storage Temperature	-20°C	[4][5][6]
Purity	≥97% (enzymatic)	[2]

Role in Biological Pathways

Cyclohexanamine 2-(phosphonooxy)acrylate serves as a substrate for key enzymes in central metabolic pathways, namely glycolysis and gluconeogenesis, by providing phosphoenolpyruvate (PEP). PEP is a critical high-energy intermediate in cellular metabolism.

Glycolysis Pathway

In the final step of glycolysis, pyruvate kinase catalyzes the irreversible transfer of a phosphate group from PEP to ADP, yielding pyruvate and ATP. This is a crucial energy-generating step in the pathway.



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